

An In-depth Technical Guide to Di-n-propyl Isocinchomeronate

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Compound of Interest

Compound Name: Ethyl 2,5-pyridine-dicarboxylate

Cat. No.: B8476080

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A Note on Nomenclature: This guide addresses the chemical compound Di-n-propyl Isocinchomeronate, as searches for "diethyl isocinchomeronate" consistently lead to information on this closely related and commercially significant substance. It is presumed that the user is interested in the widely documented di-n-propyl variant.

Di-n-propyl isocinchomeronate, also known by trade names such as MGK Repellent 326, is a well-established insect repellent.^{[1][2]} It is frequently used in formulations applied to humans and animals to repel a variety of flying and biting insects, including flies, gnats, mosquitoes, and ticks.^{[1][3]} This compound is typically not used as a sole active ingredient but is combined with other repellents like DEET (N,N-diethyl-m-toluamide) and insecticides such as pyrethrins to broaden the spectrum of activity.^{[1][2][3]} Its primary function is to confuse insects, disrupting their ability to locate a host.^[4]

Chemical Identity and Properties

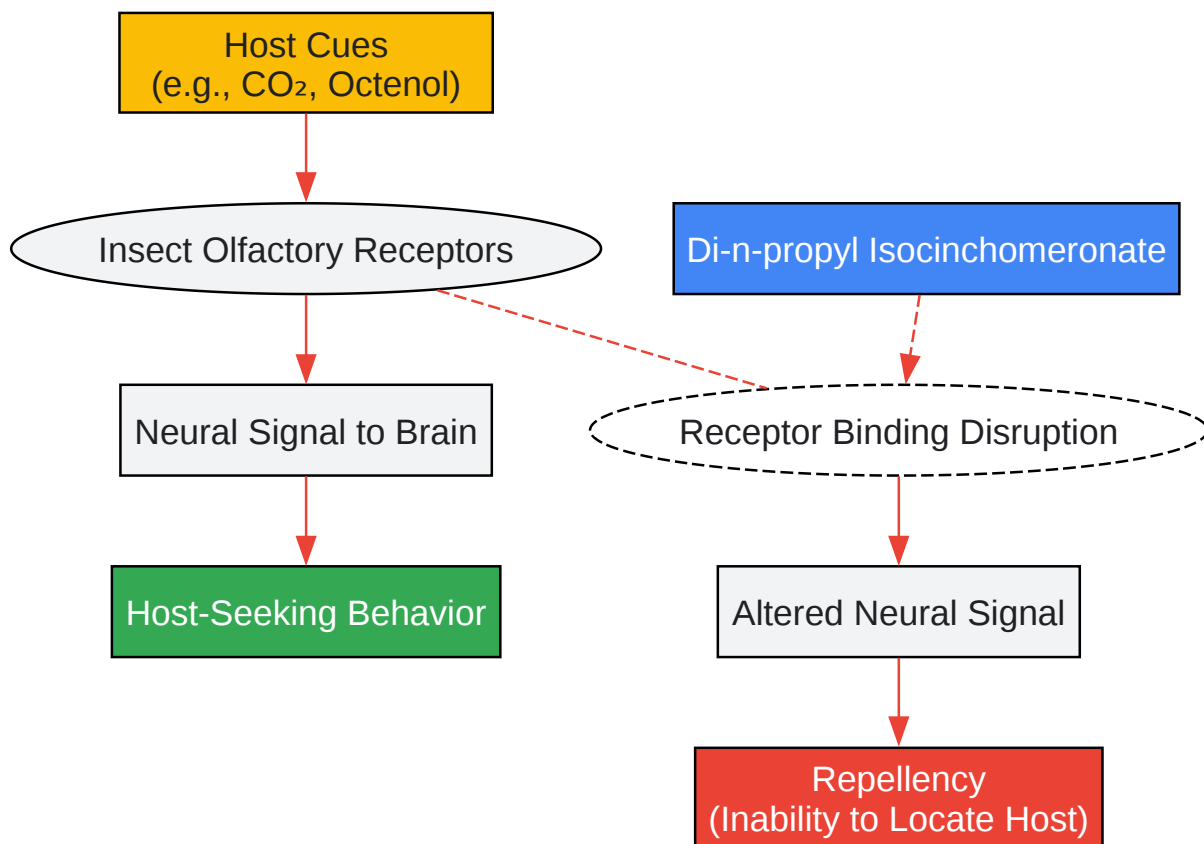
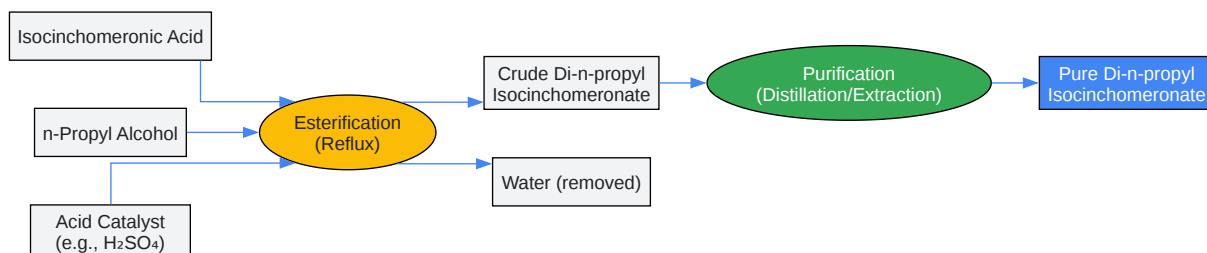
Di-n-propyl isocinchomeronate is the di-n-propyl ester of pyridine-2,5-dicarboxylic acid (isocinchomeric acid).^{[2][5]}

Table 1: Chemical Identifiers and Properties

Property	Value
Chemical Name	dipropyl pyridine-2,5-dicarboxylate[2]
Synonyms	Di-n-propyl isocinchomeronate, MGK 326, Dipropyl 2,5-pyridinedicarboxylate[2][5]
CAS Number	136-45-8[5]
Molecular Formula	C ₁₃ H ₁₇ NO ₄ [2][4]
Molecular Weight	251.28 g/mol [2]
Appearance	Amber liquid[2][5]
Odor	Mild aromatic[2]
Boiling Point	150 °C at 1 mm Hg[2]
Density	1.082 g/cm ³ at 20 °C[2]
Solubility	Practically insoluble in water[2]
Vapor Pressure	0.000548 mm Hg[5]
SMILES	<chem>CCCOC(=O)C1=CN=C(C=C1)C(=O)OCCC</chem> [2][4]
InChIKey	IITCWRFYJWUUPC-UHFFFAOYSA-N[2][4]

Synthesis

The synthesis of di-n-propyl isocinchomeronate is achieved through the esterification of isocinchomeric acid with n-propyl alcohol.[4] This reaction is typically catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid.[4] The mixture is heated under reflux to drive the reaction to completion, and the water produced during the reaction is removed to shift the equilibrium towards the formation of the ester product.[4] The final product is then purified, commonly by distillation or solvent extraction.[4]



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